

Technical Support Center: Gas Fading in Textiles Dyed with Disperse Blue 85

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Compound of Interest

Compound Name: Disperse Blue 85

Cat. No.: B1198607

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and textile professionals encountering gas fading issues with textiles dyed with **Disperse Blue 85**.

Troubleshooting Guide

This guide addresses specific issues you may encounter during your experiments and storage of dyed textiles.

Q: My polyester fabric dyed with **Disperse Blue 85** has developed a reddish or purplish hue after a period of storage. What is the cause of this color change?

A: This phenomenon is known as "gas fading" or "atmospheric fading." It is a chemical degradation of the dye molecule caused by exposure to atmospheric pollutants, primarily oxides of nitrogen (NOx), such as nitrogen dioxide (NO2).^{[1][2]} Disperse dyes, particularly blue and violet shades based on azo and anthraquinone structures, are susceptible to this issue.^{[1][2][3]} The NOx gases react with the amino groups present in the dye's chemical structure, leading to a process called diazotization or nitrosation.^{[4][5]} This reaction alters the dye's molecular structure, which in turn changes its light-absorbing properties and results in a visible color shift, often towards the red end of the spectrum.^{[2][6]}

Q: What are the primary environmental factors that trigger or accelerate this gas fading?

A: The primary culprits are airborne oxides of nitrogen (NO_x) and ozone.^{[1][7]} These pollutants are common in urban and industrial environments, often originating from the combustion of gas heaters and vehicle exhaust.^{[2][4][5]} Several factors can influence the severity of fading:

- High concentration of NO_x: The higher the concentration of nitrogen oxides in the air, the faster the fading will occur.^[2]
- High Humidity: Elevated humidity can sometimes accelerate the fading process, particularly in the presence of ozone.^{[4][5][6]}
- Ozone: In addition to NO_x, atmospheric ozone can cause a similar fading effect, which is oxidative in nature.^{[6][7]}

Q: My test samples are showing inconsistent fading. What variables could be at play?

A: Inconsistent fading can be attributed to several factors:

- Uneven Pollutant Exposure: Samples stored in different locations may be exposed to varying concentrations of NO_x. Even within the same storage area, airflow patterns can create micro-environments with higher pollutant levels.
- Dye Penetration: The rate of fading can be influenced by the dye's position within the fiber.^[6] Dye molecules on the surface of the fiber are more exposed to atmospheric gases and will fade more quickly than molecules that have penetrated deeper into the fiber core.^[6] Inconsistent dyeing processes can lead to variations in dye penetration and thus, inconsistent fading.
- Packaging Materials: Some packaging materials, like cardboard, can release polyphenols that may interact with the dyeing or contribute to discoloration.^[8]

Q: How can I experimentally improve the gas fade resistance of textiles dyed with **Disperse Blue 85**?

A: You can implement several strategies to mitigate gas fading:

- Application of Gas Fade Inhibitors: These are chemical finishes designed to protect the dye molecules. Polyalkylene imines are one type of inhibitor that can be applied to the textile via

padding, spraying, or exhaustion methods to improve color fastness against atmospheric oxides of nitrogen.[2] Resinous-type inhibitors are also available for polyester, nylon, and other synthetic fabrics.[9]

- **Optimization of the Dyeing Process:** Modifying the dyeing protocol to ensure deep and uniform penetration of the dye into the fiber core can offer some protection, as the polymer itself can shield the dye molecules from atmospheric contact.[6] This often involves dyeing at higher temperatures (around 130°C for polyester) to promote dye diffusion.[10]
- **Dye Selection:** While this guide focuses on **Disperse Blue 85**, consider evaluating alternative disperse dyes known for better gas fade fastness in your specific application. Dyes can be engineered to have greater resistance by modifying their chemical structure, for instance, by reducing the basicity of the amino groups.[2][3]

Data Presentation

Table 1: Factors Influencing Gas Fading Severity

| Factor | Effect on Fading | Notes |
|---------------------|-----------------------------------|---|
| NOx Concentration | Increases rate and severity | Primary cause of gas fading. Common in industrial and urban air.[2][4][5] |
| Ozone Concentration | Can cause significant fading | An oxidative fading mechanism, distinct from but often co-occurring with NOx fading.[6][7] |
| Relative Humidity | Can accelerate fading | Particularly noted to increase the fading effect of ozone on some disperse dyes.[4][5][6] |
| Dye Penetration | Deeper penetration reduces fading | Dye on the fiber surface is more susceptible than dye in the fiber core.[6] |
| Fiber Type | High | A known issue for disperse dyes on hydrophobic fibers like polyester, nylon, and cellulose acetate.[1][2][11] |

Table 2: Example Fastness Properties of Anthraquinone Disperse Dyes

| Dye C.I. Number | Fiber Type | Light Fastness | Wash Fastness (Staining) | Sublimation Fastness | Rubbing Fastness |
|------------------|------------|----------------|--------------------------|----------------------|------------------|
| Disperse Blue 56 | Polyester | 5-6 | 4-5 | 4 | 4-5 |
| Disperse Blue 87 | Polyester | 6 | 4 | 4-5 | 4-5 |
| Disperse Red 92 | Polyester | 5 | 4-5 | 3-4 | 4-5 |

Note: This data is for illustrative purposes for other disperse dyes. Fastness grades can vary based on dyeing concentration, substrate, and testing method.[3]

Experimental Protocols

AATCC Test Method 23: Colorfastness to Burnt Gas Fumes (Summarized Protocol)

This test is designed to determine the resistance of colored textiles to atmospheric oxides of nitrogen as derived from the combustion of gas.[6]

1. Principle: A specimen of the textile and a control fabric are exposed simultaneously to oxides of nitrogen in a closed chamber until the control fabric shows a color change corresponding to a standard of fading. The color change of the test specimen is then evaluated.[4][5]

2. Apparatus:

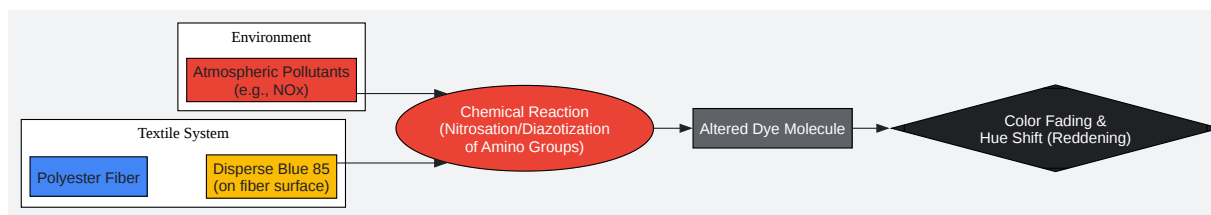
- Exposure Chamber with a means for generating oxides of nitrogen (e.g., from a gas burner or a cylinder of nitric oxide).
- Standard of Fading (Control Ribbon): A standard dyed fabric known to be sensitive to gas fading (e.g., dyed with 1% Disperse Blue 3).^[6]
- Gray Scale for Color Change for evaluation.

3. Procedure:

- Specimen Preparation: Cut a piece of the test fabric.
- Exposure:
 - Suspend the test specimen and a strip of the control ribbon in the exposure chamber. Ensure they hang freely and are not in contact with each other or heated surfaces.
 - Introduce the oxides of nitrogen into the chamber. The temperature should be maintained below the specified limit (e.g., 60°C or 140°F).
 - Monitor the control ribbon. The exposure constitutes one cycle when the control ribbon's color has changed to match a previously established fading standard.
- Evaluation:
 - After one cycle, remove the specimens and allow them to condition.
 - Compare the color of the exposed test specimen with an unexposed piece of the same fabric.
 - Rate the change in color using the Gray Scale for Color Change. A rating of 5 indicates no change, while a rating of 1 indicates a severe change.
- Reporting:

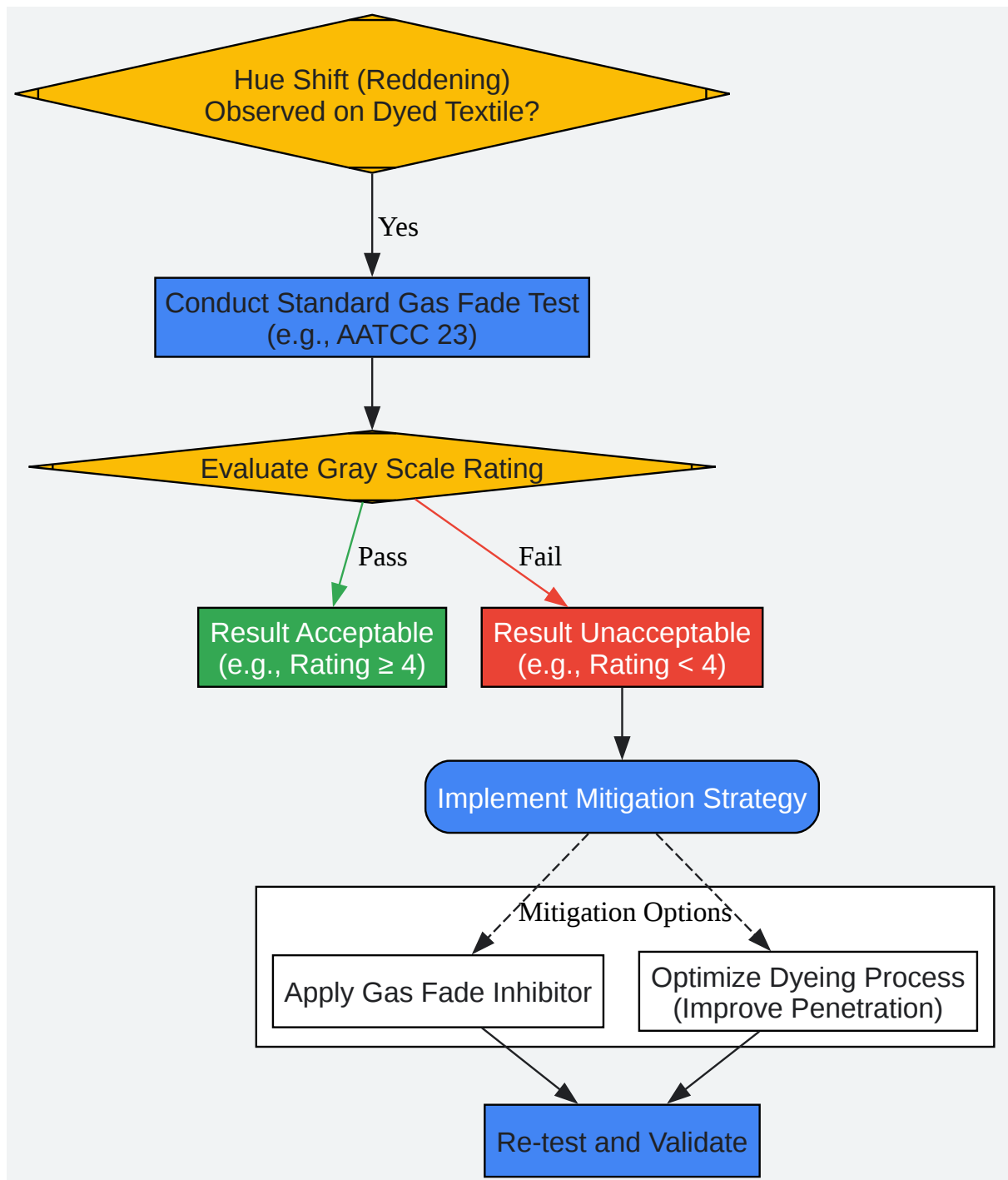
- Report the numerical rating for each specimen and the number of cycles conducted. If no color change is observed after one cycle, the test can be continued for a specified number of cycles.^[4]^[5]

Mandatory Visualization



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Caption: The chemical mechanism of gas fading on textiles.



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Caption: A troubleshooting workflow for addressing gas fading.

Frequently Asked Questions (FAQs)

Q: What is gas fading? A: Gas fading is the discoloration or fading of dyes on textiles due to a chemical reaction with pollutants in the atmosphere.[1][12] The most common pollutants responsible are oxides of nitrogen (NO_x), but sulfur oxides and ozone can also cause fading.[1][4][5] This type of fading can occur even when the textile is not exposed to light.[1][12]

Q: Which types of dyes are most susceptible to gas fading? A: Disperse dyes are particularly known for their susceptibility to gas fading, especially when used on hydrophobic fibers like polyester, nylon, and cellulose acetate.[2][7] Within this class, blue, violet, and red shades containing aminoanthraquinone or certain azo structures are often the most problematic.[1][2]

Q: Are there standard industry methods to test for gas fade resistance? A: Yes, the textile industry uses standardized test methods to evaluate colorfastness to gas fading. A prominent example is AATCC Test Method 23, "Colorfastness to Burnt Gas Fumes," which assesses resistance to nitrogen oxides.[6] There are also specific tests for evaluating resistance to ozone.[4][5] These tests provide a numerical rating (typically on a 1-5 scale) to quantify a dye's performance.

Q: What are gas fade inhibitors and how do they work? A: Gas fade inhibitors are chemical compounds applied to textiles to minimize color change from atmospheric pollutants.[9] They function by preferentially reacting with the NO_x or ozone, or by forming a protective barrier around the dye molecules, thereby preventing the gases from degrading the dye. Examples include various amines and resinous compounds that can be applied during the finishing stage of textile production.[2][9]

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References

- 1. tandfonline.com [tandfonline.com]
- 2. US5904738A - Gas-fade inhibition - Google Patents [patents.google.com]

- 3. benchchem.com [benchchem.com]
- 4. Color Fastness Of Textiles To Atmospheric Pollution - News [colorfuldyes.com]
- 5. Testing of Textiles' Resistance To Nitrogen Oxides, Smoke, Ozone, Etc. - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 6. tandfonline.com [tandfonline.com]
- 7. p2infohouse.org [p2infohouse.org]
- 8. novachem.com [novachem.com]
- 9. organicdye.com [organicdye.com]
- 10. researchgate.net [researchgate.net]
- 11. alfa-chemistry.com [alfa-chemistry.com]
- 12. The fading of colouring matters | Scilit [scilit.com]
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